Solubility and stability of 2C-D in different solvents

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Compound of Interest

Compound Name:	*2-(2-Methoxy-5-methylphenyl)ethanamine*
CAS No.:	*46035-71-6*
Cat. No.:	*B1608439*

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Technical Guide: Solubility & Stability of 2C-D (2,5-Dimethoxy-4-methylphenethylamine)

Nomenclature & Physicochemical Core

Target Analyte: 2C-D IUPAC Name: 2-(2,5-dimethoxy-4-methylphenyl)ethanamine Primary CAS: 25505-65-1 (Hydrochloride salt); 24333-19-5 (Free base)

Scientific Disambiguation: In professional research contexts, "2C-D" refers strictly to the 4-methyl substituted phenethylamine.[1] It should not be confused with deuterated isotopologues (e.g., 2C-H-d3) used as internal standards, although the solubility principles described below largely apply to deuterated analogs due to the negligible impact of isotopic substitution on bulk solubility.

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Property	Value (HCl Salt)	Value (Free Base)	Context
Molecular Weight	231.72 g/mol	195.26 g/mol	Critical for molarity calculations.
Physical State	Crystalline Solid	Oily Liquid / Low-melt Solid	Salt is preferred for storage stability.
pKa (Amine)	~9.5 (Predicted)	~9.5	Basic; protonated at physiological pH.
LogP	~1.8 - 2.1	~2.5	Moderately lipophilic; crosses BBB.
Melting Point	213–214 °C	N/A	High MP indicates stable lattice energy.

Solubility Landscapes

The solubility of 2C-D is dictated by its protonation state. The hydrochloride salt (ionic) and the free base (non-polar) exhibit opposing solubility profiles.

2.1 Solvent Compatibility Table

Data represents saturation limits at 20°C. "High" > 10 mg/mL; "Low" < 1 mg/mL.

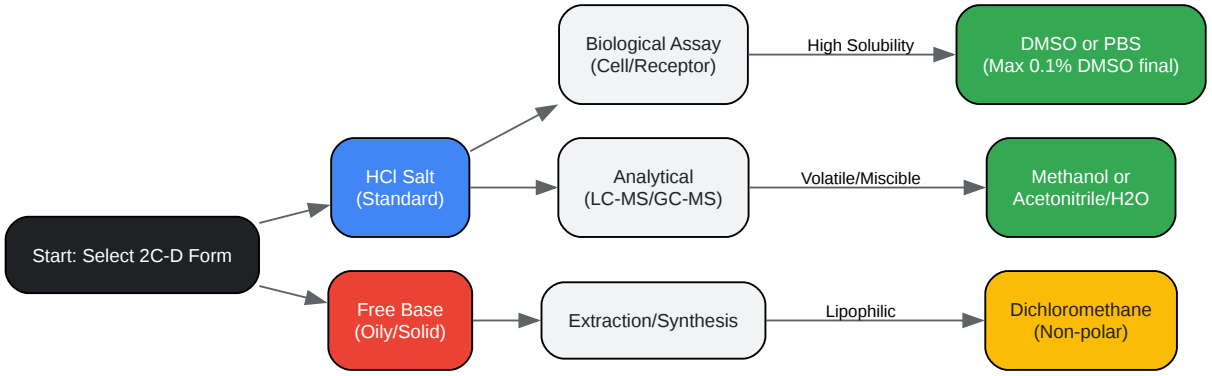
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Solvent	HCl Salt Solubility	Free Base Solubility	Application Note
Water (ddH_2O)	High (~10-50 mg/mL)	Low / Insoluble	Ideal for aqueous buffers (PBS).
Methanol (MeOH)	High (>20 mg/mL)	High	Preferred for GC/LC stock solutions.
Ethanol (EtOH)	High (~14 mg/mL)	High	Suitable for non-toxic biological assays.
DMSO	High (~14-30 mg/mL)	High	Universal vehicle for in vitro screening.
Acetonitrile (ACN)	Moderate	High	Common LC-MS mobile phase component.
DCM / Chloroform	Low / Insoluble	High	Used for liquid-liquid extraction (LLE).
Hexane / Heptane	Insoluble	Moderate	Used to wash non-polar impurities.

2.2 Solubility Decision Matrix (Workflow)

The following decision tree guides the selection of the appropriate solvent system based on the experimental end-point.

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Figure 1: Solvent selection logic based on the chemical form of 2C-D and the intended downstream application.

Stability Dynamics

2C-D is structurally robust due to the stable phenethylamine core, but specific environmental stressors can induce degradation.

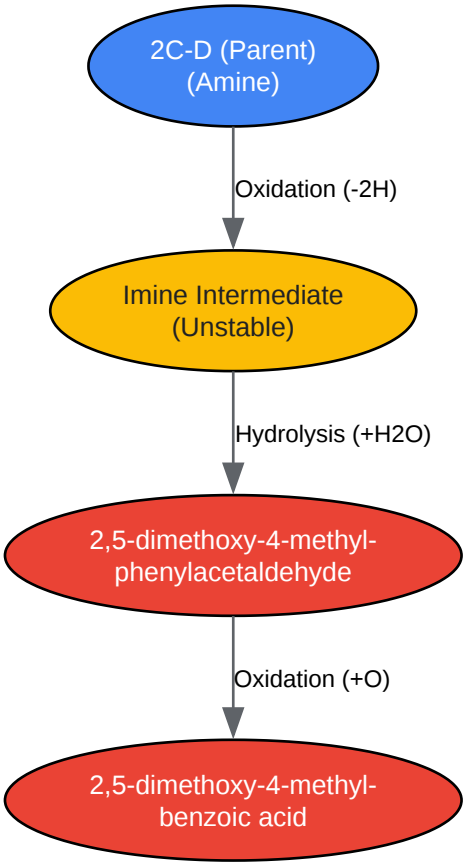
3.1 Degradation Pathways

The primary risk to 2C-D stability is oxidative deamination, particularly in solution. While the 4-methyl group is relatively stable, the amine tail is susceptible to oxidation, leading to the formation of the corresponding aldehyde and subsequently the benzoic acid derivative.

Key Stressors:

- Oxidation: Exposure to air in basic solutions accelerates amine oxidation.
- Photolysis: Like most phenethylamines, 2C-D absorbs UV light (λmax ~227, 292 nm). Prolonged exposure to direct UV can cause radical-mediated cleavage.
- Thermal: The HCl salt is thermally stable up to its melting point (~213°C). Free bases are more volatile and prone to thermal degradation.

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Figure 2: Primary oxidative degradation pathway of 2C-D in solution under stress conditions.

3.2 Storage Recommendations

- Solid State: Store at -20°C, desiccated, protected from light. Stability: >3 years.
- Solution (MeOH/ACN): Store at -20°C or -80°C in amber glass vials with PTFE-lined caps. Stability: 6–12 months.
- Solution (Water/PBS): Prepare fresh. Aqueous solutions are prone to microbial growth and hydrolysis over time.

Analytical Protocols

To ensure data integrity, the following self-validating protocols should be used for stock preparation.

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Protocol A: Preparation of 10 mM Stock Solution (DMSO)

For in vitro receptor binding or cytotoxicity assays.

- Calculate: Determine mass required. For 2C-D HCl (MW 231.72), 2.32 mg is required for 1 mL of 10 mM solution.
- Weigh: Using an analytical balance (d=0.01 mg), weigh ~5 mg of 2C-D HCl into a tared amber glass vial. Record exact mass (

).
- Dissolve: Add anhydrous DMSO to achieve exactly 10 mM.
- Validate: Vortex for 30 seconds. Inspect visually for particulates. If undissolved, sonicate at 30°C for 5 minutes.
- Aliquot: Split into 50 µL aliquots to avoid freeze-thaw cycles. Store at -20°C.

Protocol B: Forced Degradation (Stress Testing)

To validate stability-indicating HPLC methods.

- Acid Stress: Dissolve 2C-D in 0.1 M HCl. Heat at 60°C for 4 hours. (Expect minimal degradation).
- Base Stress: Dissolve in 0.1 M NaOH. Heat at 60°C for 4 hours. (Expect moderate degradation via oxidation).
- Oxidative Stress: Treat with 3% H_2O_2 at room temperature for 2 hours. (Expect formation of N-oxide or aldehyde species).

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